

Spectroscopic Analysis for the Structural Elucidation of Avibactam

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Avibactam
CAS No.: 794508-22-8
Cat. No.: B8069249

[Get Quote](#)

Abstract

Avibactam, a pioneering non- β -lactam β -lactamase inhibitor, represents a significant advancement in combating antibiotic resistance in Gram-negative bacteria. Its unique diazabicyclooctane (DBO) core structure, while highly effective, necessitates a robust and multi-faceted analytical approach for unambiguous structural confirmation and characterization. This technical guide provides an in-depth exploration of the suite of spectroscopic techniques indispensable for the structural elucidation of **avibactam**. Moving beyond a mere recitation of methods, this document delves into the causality behind experimental choices, offering field-proven insights into the integrated application of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Fourier-Transform Infrared (FTIR) Spectroscopy, and Ultraviolet-Visible (UV-Vis) Spectroscopy. We present detailed, self-validating protocols, data interpretation frameworks, and visual workflows designed to equip researchers and drug development professionals with the expertise required for the comprehensive analysis of this critical pharmaceutical agent.

The Avibactam Molecule: A Structural Overview

Avibactam's chemical identity is (2S,5R)-7-oxo-6-(sulfooxy)-1,6-diazabicyclo[3.2.1]octane-2-carboxamide. Its structure is distinguished by three key features that are central to its biological function and dictate the spectroscopic strategy for its analysis:

- The Diazabicyclooctane Core: A strained bicyclic system that mimics the β -lactam ring of traditional antibiotics.
- The N-sulfate Group: An essential moiety for its mechanism of action, which involves reversible covalent inhibition of β -lactamase enzymes.
- The Carboxamide Side Chain: A critical component for molecular recognition within the enzyme's active site.

A clear understanding of this architecture is the foundation for interpreting the spectroscopic data that follows.

Caption: Chemical structure of **Avibactam** with key atoms numbered.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the cornerstone of **avibactam**'s structural elucidation, providing unequivocal evidence of atomic connectivity and stereochemistry. A combination of one-dimensional (^1H , ^{13}C) and two-dimensional (COSY, HSQC, HMBC) experiments is required to assemble the complete molecular puzzle.

Expertise in Action: Why NMR is Paramount

Unlike other methods that provide molecular formula or functional group information, NMR maps the exact bonding framework. For a novel, strained bicyclic system like **avibactam**, NMR is the only technique that can definitively confirm the relative positions of all atoms and, crucially, establish the trans stereochemistry between the bridgehead proton (H5) and the carboxamide group at C2, which is vital for its biological activity.

^1H NMR Analysis

The proton NMR spectrum provides the initial overview of the molecule's non-exchangeable protons. The signals are expected in the aliphatic region, with distinct chemical shifts and coupling patterns dictated by the rigid bicyclic structure.

^{13}C NMR Analysis

The ^{13}C NMR spectrum reveals all unique carbon environments within the molecule, from the sp^3 carbons of the bicyclic frame to the sp^2 carbonyl carbons of the ketone and amide functional groups. The use of ^{13}C -labeled precursors can also be a powerful tool to investigate its mechanism of action, for example, in studying its interaction with enzymes.

Data Presentation: Characteristic NMR Chemical Shifts for Avibactam

The following are representative chemical shift ranges. Exact values are dependent on the solvent and experimental conditions.

Technique	Assignment	Expected Chemical Shift (δ) ppm	Key Insights
^1H NMR	C2-H, C5-H	3.5 - 4.5	Protons adjacent to heteroatoms, complex splitting due to rigid conformation.
Ring CH ₂ groups	1.5 - 2.5	Differentiated by their specific electronic environments and couplings.	
Amide (-CONH ₂)	7.0 - 8.0	Broad signals, exchangeable with D ₂ O.	
^{13}C NMR	C7=O (Ketone)	170 - 180	Downfield shift characteristic of a carbonyl in a strained ring.
C=O (Amide)	165 - 175	Carbonyl carbon of the primary amide.	
C2, C5	50 - 65	Carbons directly bonded to nitrogen atoms.	
Ring CH ₂ carbons	20 - 40	Aliphatic carbons forming the core structure.	

A publicly available ^1H NMR spectrum for **avibactam** sodium provides a direct reference for these assignments.

2D NMR for Unambiguous Connectivity

While 1D NMR provides a list of parts, 2D NMR provides the assembly instructions.

- COSY (Correlation Spectroscopy): Reveals ^1H - ^1H coupling networks, allowing for the tracing of proton connectivity through the entire bicyclic system.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal directly to the carbon it is attached to, definitively assigning carbon resonances.
- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most critical experiment. It reveals long-range (2-3 bond) couplings between protons and carbons. This is essential for connecting the carboxamide group to the C2 position and confirming the overall molecular skeleton.

Experimental Protocol: NMR Spectroscopic Analysis

- Sample Preparation: Dissolve 5-10 mg of **avibactam** sample in 0.6 mL of a suitable deuterated solvent (e.g., D_2O or DMSO-d_6). The choice of solvent is critical; D_2O will result in the exchange of the amide protons, simplifying the spectrum, while DMSO-d_6 will preserve them.
- Instrumentation: Utilize a high-field NMR spectrometer (≥ 400 MHz) equipped with a broadband probe.
- ^1H NMR Acquisition: Acquire a standard ^1H spectrum with a spectral width of ~ 12 ppm, ensuring sufficient resolution to resolve all coupling constants.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. A DEPT (Distortionless Enhancement by Polarization Transfer) experiment is recommended to differentiate between CH, CH_2 , and CH_3 groups.
- 2D NMR Acquisition: Sequentially run standard COSY, HSQC, and HMBC experiments using manufacturer-provided parameter sets, optimizing for the expected coupling constants of the molecule.
- Data Processing & Interpretation: Process the spectra using appropriate software (e.g., MestReNova, TopSpin). Integrate ^1H signals, assign peaks, and use the 2D spectra to build the molecular structure fragment by fragment.

Caption: Integrated NMR workflow for the structural elucidation of **Avibactam**.

Mass Spectrometry (MS): Confirming Identity and Integrity

Mass spectrometry is an essential orthogonal technique that confirms the molecular weight, determines the elemental composition, and provides structural information through fragmentation analysis.

Expertise in Action: The Power of High Resolution

For regulatory submissions and definitive identification, low-resolution mass data is insufficient. High-Resolution Mass Spectrometry (HRMS), using platforms like Time-of-Flight (TOF) or Orbitrap, provides mass accuracy within a few parts-per-million (ppm). This allows for the unambiguous determination of the elemental formula ($C_7H_{11}N_3O_6S$), distinguishing it from any potential isomers or impurities with the same nominal mass.

HRMS for Molecular Formula Confirmation

Electrospray ionization (ESI) is the preferred method for **avibactam**. Analysis in negative ion mode is particularly effective due to the acidic nature of the sulfate group, readily forming the $[M-H]^-$ ion.

Tandem MS (MS/MS) for Structural Fragmentation

By isolating the parent ion and subjecting it to collision-induced dissociation (CID), a characteristic fragmentation pattern is produced. This "fingerprint" is invaluable for confirming structural motifs and is the basis for highly sensitive and selective quantitative methods, such as those used in pharmacokinetic studies.

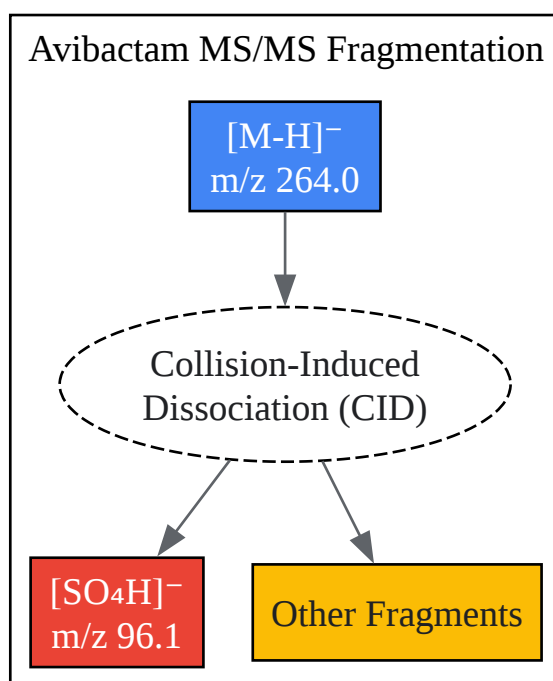
Data Presentation: Key Mass Spectrometric Data for Avibactam

Parameter	Value	Source / Method
Molecular Formula	C ₇ H ₁₁ N ₃ O ₆ S	-
Monoisotopic Mass	265.0372 g/mol	Calculated
Ionization Mode	ESI Negative	Experimental Observation
Parent Ion [M-H] ⁻	m/z 264.0	Theoretical
Key MS/MS Transition	m/z 263.9 → 96.1	LC-MS/MS Method

The transition of m/z 263.9 → 96.1 corresponds to the fragmentation of the deprotonated molecule, with the m/z 96.1 fragment likely representing the sulfate moiety ([SO₄H]⁻).

Experimental Protocol: LC-MS/MS Analysis

- **Sample Preparation:** Prepare a dilute solution of **avibactam** (e.g., 1 µg/mL) in a suitable solvent mixture like water:acetonitrile. For biological samples, a solid-phase extraction (SPE) step is often required to remove matrix interferences.
- **Chromatography:** Perform chromatographic separation using a C18 or amide column with a gradient elution profile. A typical mobile phase could consist of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- **Mass Spectrometry:**
 - **Instrument:** Use a triple quadrupole or Q-TOF mass spectrometer.
 - **Ionization:** ESI in negative mode.
 - **Acquisition:** Perform a full scan to identify the parent ion ([M-H]⁻ at m/z ~264). Then, perform a product ion scan (MS/MS) on the parent ion to observe fragmentation, optimizing collision energy to maximize the intensity of key fragments like m/z 96.1.
- **Data Analysis:** Confirm the accurate mass of the parent ion and correlate the observed fragments with the known structure of **avibactam**.



[Click to download full resolution via product page](#)

Caption: Simplified fragmentation pathway of **Avibactam** in negative ion mode MS/MS.

Vibrational and Electronic Spectroscopy: Functional Group Confirmation

While NMR and MS provide the core structural data, FTIR and UV-Vis spectroscopy offer rapid and valuable confirmation of key functional groups and are widely used for quality control.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid, non-destructive technique that identifies functional groups by their characteristic absorption of infrared radiation, which excites molecular vibrations (stretching, bending).

Expertise in Action: A Quick and Reliable Check

In a drug development setting, once the primary structure is confirmed, FTIR becomes a go-to technique for identity confirmation. A quick comparison of the FTIR spectrum of a new batch against a verified reference standard can instantly confirm the presence of all key functional

groups and the absence of major impurities. Its utility has also been explored in differentiating bacterial strains based on their resistance profiles to **avibactam**.

Data Presentation: Characteristic FTIR Absorption Bands for Avibactam

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3400 - 3200	N-H Stretch	Amide (-CONH ₂)
1750 - 1730	C=O Stretch	Ketone (strained ring)
1680 - 1640	C=O Stretch (Amide I)	Amide (-CONH ₂)
1260 - 1210	S=O Asymmetric Stretch	Sulfate (-OSO ₃)
1070 - 1030	S=O Symmetric Stretch	Sulfate (-OSO ₃)

Experimental Protocol: FTIR-ATR

- Instrument Setup: Use an FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.
- Background Scan: Record a background spectrum of the clean, empty ATR crystal.
- Sample Analysis: Place a small amount of the solid **avibactam** powder directly onto the ATR crystal and apply pressure to ensure good contact.
- Acquisition: Collect the sample spectrum (typically 16-32 scans at a resolution of 4 cm⁻¹). The background is automatically subtracted.
- Interpretation: Identify the characteristic absorption bands corresponding to the functional groups of **avibactam**.

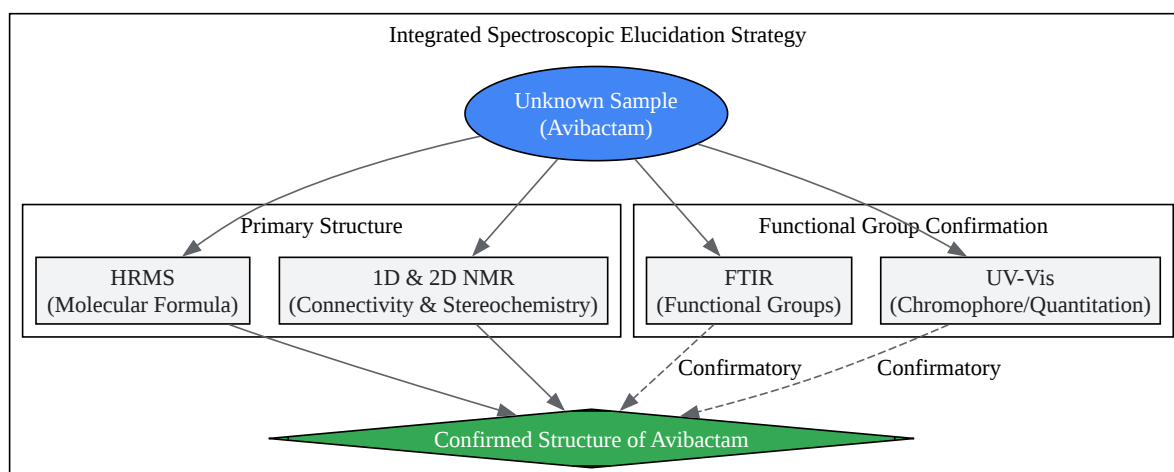
Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy measures the absorption of light in the ultraviolet and visible regions, which corresponds to electronic transitions. For **avibactam**, which lacks an extensive system of conjugated double bonds, the primary chromophores are the carbonyl groups. Its main utility lies in quantitative analysis via HPLC-UV, rather than qualitative structural elucidation.

- Expected λ_{max} : A significant absorption peak is expected in the low UV region, typically below 240 nm. For the combination of ceftazidime and **avibactam**, an isobestic point has been identified at 231 nm, which is useful for simultaneous quantification.

An Integrated Strategy for Structural Confirmation

No single technique is sufficient for the complete and unambiguous structural elucidation of a novel pharmaceutical entity like **avibactam**. The strength of the analysis lies in the synergistic and orthogonal nature of these methods.



[Click to download full resolution via product page](#)

Caption: A comprehensive workflow showing the complementary roles of spectroscopic techniques.

The workflow begins with HRMS providing the exact molecular formula. Concurrently, a full suite of NMR experiments determines the precise atom-to-atom connectivity and stereochemistry, forming the core of the structural proof. Finally, FTIR and UV-Vis spectroscopy

provide rapid, confirmatory evidence of the key functional groups, serving as excellent tools for ongoing quality control.

Conclusion

The structural elucidation of **avibactam** is a testament to the power of modern analytical chemistry. A methodical, integrated approach centered on high-field NMR and high-resolution mass spectrometry, and supported by vibrational and electronic spectroscopy, is essential for its definitive characterization. The protocols and insights provided in this guide are designed to establish a framework of scientific integrity, ensuring that researchers and developers can confidently verify the structure and quality of this vital antibiotic agent, thereby supporting its safe and effective use in combating bacterial resistance.

References

- Lahiri, S. D., et al. (2014). **Avibactam** and Class C β -Lactamases: Mechanism of Inhibition, Conservation of the Binding Pocket, and Implications for Resistance. *Antimicrobial Agents and Chemotherapy*, 58(10), 5704–5713. Available at: [\[Link\]](#)
- Sillén, H., et al. (2015). Determination of **avibactam** and ceftazidime in human plasma samples by LC-MS. *Bioanalysis*, 7(12), 1423-34. Available at: [\[Link\]](#)
- Sillén, H., et al. (2015). Determination of **Avibactam** and Ceftazidime in Human Plasma Samples by LC–MS. *Future Science*. Available at: [\[Link\]](#)
- Sillén, H., et al. (2015). Determination of **avibactam** and ceftazidime in human plasma samples by LC–MS. *Semantic Scholar*. Available at: [\[Link\]](#)
- ResearchGate. Crystal structures of FOX-4–**avibactam** (left, green-yellow) and.... *ResearchGate*. Available at: [\[Link\]](#)
- Ehmann, D. E., et al. (2013). Structural Insight into Potent Broad-Spectrum Inhibition with Reversible Recyclization Mechanism: **Avibactam** in Complex with CTX-M-15 and *Pseudomonas aeruginosa* AmpC β -Lactamases. *Antimicrobial Agents and Chemotherapy*, 57(7), 3274-3284. Available at: [\[Link\]](#)

- Sillén, H., et al. (2015). Determination of **avibactam** and ceftazidime in human plasma samples by LC-MS. Semantic Scholar. Available at: [\[Link\]](#)
- ResearchGate. Chemical structures of **avibactam** (A) and aztreonam (B). ResearchGate. Available at: [\[Link\]](#)
- Wang, Q., et al. (2022). Simultaneous Determination of Ceftazidime and **Avibactam** in Human Plasma and Cerebrospinal Fluid by High-Performance Liquid Chromatography – Tandem Mass Spectrometry (HPLC-MS/MS). Taylor & Francis Online. Available at: [\[Link\]](#)
- Sree, D. V., et al. (2023). Analytical method development and validation of ceftazidime and **avibactam** by UV visible spectroscopy and RP- HPLC. International Journal of Research in Pharmacy and Pharmaceutical Sciences. Available at: [\[Link\]](#)
- Delattre, I. K., et al. (2023). Development of a UHPLC-UV/Vis Method for Simultaneously Determining Six Beta-Lactam Antibiotics in Plasma. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Lherbet, C., et al. (2018). Synthesis of **Avibactam** Derivatives and Activity on β -Lactamases and Peptidoglycan Biosynthesis Enzymes of Mycobacteria. ResearchGate. Available at: [\[Link\]](#)
- ResearchGate. Studies of the binding of **avibactam** to MBLs using NMR. (A) ^1H CPMG.... ResearchGate. Available at: [\[Link\]](#)
- Pedrini, A., et al. (2021). Ab Initio Spectroscopic Investigation of Pharmacologically Relevant Chiral Molecules: The Cases of **Avibactam**, Cephems. AIR Unimi. Available at: [\[Link\]](#)
- Ruiz-Carrascoso, G., et al. (2024).
- To cite this document: BenchChem. [Spectroscopic Analysis for the Structural Elucidation of Avibactam]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8069249/docs#spectroscopic-analysis-for-the-structural-elucidation-of-avibactam\]](https://www.benchchem.com/product/b8069249/docs#spectroscopic-analysis-for-the-structural-elucidation-of-avibactam)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)